

physicochemical properties of (2R,4R)-4-phenylproline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2R,4R)-4-phenylpyrrolidine-2-carboxylic acid

CAS No.: 103290-41-1

Cat. No.: B599854

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This guide details the physicochemical properties, synthesis, and applications of (2R,4R)-4-phenylproline, a non-proteinogenic amino acid valued for its ability to constrain peptide backbone topology and enhance lipophilicity.

Physicochemical Properties of (2R,4R)-4-Phenylproline

1. Core Identity & Stereochemistry

(2R,4R)-4-phenylproline is the cis-isomer of 4-phenyl-D-proline. In this configuration, the C2-carboxylate and the C4-phenyl group reside on the same face of the pyrrolidine ring.

- IUPAC Name: **(2R,4R)-4-phenylpyrrolidine-2-carboxylic acid**
- Common Name: cis-4-phenyl-D-proline[1]
- CAS Number: 96314-26-0 (Generic for cis-isomer; specific salt forms may vary)

- Molecular Formula: $C_{11}H_{13}NO_2$
- Molecular Weight: 191.23 g/mol

2. Physical & Chemical Constants

The introduction of the phenyl group at C4 significantly alters the solubility and electronic profile compared to native proline.

Property	Value / Characteristic	Context
Physical State	White to off-white crystalline powder	Hygroscopic; store desiccated at -20°C.
Melting Point	185–188 °C (decomp.)	High lattice energy due to zwitterionic character.
Solubility	Water (Moderate), Methanol (High), DMSO (High)	Reduced water solubility vs. Proline due to hydrophobic phenyl ring.
Acidity (pKa ₁)	~1.9 (COOH)	Comparable to Proline (1.99); slight inductive acidification.
Basicity (pKa ₂)	~10.4 (NH ₂ ⁺)	Comparable to Proline (10.6); steric bulk may slightly hinder protonation.
Lipophilicity (cLogP)	~1.2	significantly more lipophilic than Proline (cLogP ≈ -2.5).
Chirality	D-configuration (2R)	Mirror image of natural L-proline derivatives.

Conformational Analysis: The "Phenyl Effect"

The utility of (2R,4R)-4-phenylproline in drug design stems from its ability to lock the pyrrolidine ring into a specific "pucker," which in turn dictates the backbone torsion angles (

) of the peptide it inhabits.

1. Ring Pucker Mechanism

The pyrrolidine ring is not planar; it adopts an "envelope" conformation to relieve torsional strain. The bulky phenyl group at C4 drives this equilibrium to maximize steric stability.

- **Steric Driver:** The phenyl group strongly prefers a pseudoequatorial orientation to avoid 1,3-diaxial-like steric clashes with the ring substituents.
- **Resulting Pucker:** For the (2R,4R) configuration (cis relative stereochemistry), placing the C4-phenyl group pseudoequatorial forces the C

atom (C4) to buckle towards the carboxylate face.

- **Conformation:** C

-endo (Down) Pucker.

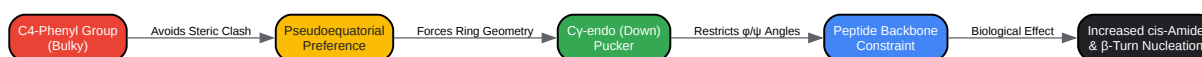
2. Impact on Peptide Backbone

The C

-endo pucker restricts the

dihedral angle, promoting specific secondary structures:

- **Angle Constraint:** Locks near -80° to -60° .
 - **Structural Promotion:** Favors
- turn (Type VI) formation and destabilizes the Polyproline II (PPII) helix favored by the exo pucker.
- **Cis/Trans Amide Ratio:** The bulky phenyl group and endo pucker increase the population of the cis amide bond (Xaa-Pro) compared to unsubstituted proline, a critical feature for nucleating turns in peptidomimetics.



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Figure 1: Mechanistic flow of the "Phenyl Effect" on peptide topology. The steric bulk of the phenyl group dictates ring geometry, which propagates to backbone conformation.

Synthesis Protocol: Stereoselective Arylation

Direct arylation of proline is challenging. The most robust method for generating enantiopure (2R,4R)-4-phenylproline involves a Friedel-Crafts alkylation on a 4-hydroxyproline derivative with retention of configuration via a neighboring group participation mechanism, or inversion via SN2 depending on the leaving group.

Primary Route: From trans-4-Hydroxy-L-proline (Chiral Pool) via Inversion/Retention sequences. To access the (2R,4R) isomer (D-series), one typically starts from cis-4-hydroxy-D-proline (if available) or utilizes an inversion strategy on the L-series followed by epimerization, but a direct synthesis from D-Pyroglutamic acid is often preferred for industrial scalability.

Protocol: Friedel-Crafts Cyclization Approach

Reference: Adapted from J. Org. Chem. 2005, 70, 13, 5317.

Reagents:

- (R)-N-Boc-Pyroglutamic acid ethyl ester (Starting Material)
- Lithium Hexamethyldisilazide (LiHMDS)
- Phenylselenenyl chloride (PhSeCl)
- Hydrogen Peroxide ()
- Diphenylcuprate ()

Step-by-Step Methodology:

- Enolate Formation & Selenylation:

- Dissolve (R)-N-Boc-pyroglutamate in dry THF at -78°C .
- Add LiHMDS (1.1 eq) dropwise to generate the enolate.
- Cannulate PhSeCl (1.2 eq) into the solution. The bulky Boc group directs the electrophile to the trans face.
- Result:

-phenylselenenyl intermediate.
- Oxidative Elimination (Unsaturation):
 - Treat the intermediate with 30%

in THF at 0°C .
 - Spontaneous syn-elimination yields the

-unsaturated lactam (4,5-dehydro-pyroglutamate).
- Conjugate Addition (The Stereodefining Step):
 - Generate lithium diphenylcuprate (

) in situ from CuI and PhLi in ether at -78°C .
 - Add the unsaturated lactam slowly.
 - Mechanism: The bulky 5-carboxylate group blocks the syn face, forcing the cuprate to attack from the anti face (relative to the carboxylate).
 - Quench: Saturated

.
 - Result: (2R,4R)-4-phenyl-pyroglutamate (cis-relationship established).
- Lactam Reduction:

- Reduce the amide carbonyl using

or

(Super-Hydride).
- Final Product: (2R,4R)-N-Boc-4-phenylproline.
- Deprotection:
 - Stir in 4M HCl/Dioxane for 1 hour to yield the free amino acid hydrochloride salt.

Applications in Drug Discovery

1. Blood-Brain Barrier (BBB) Shuttles

The most critical application of (2R,4R)-4-phenylproline is in the design of "PhPro" shuttles.

- Problem: Most peptide drugs cannot cross the BBB.
- Solution: Teixidó et al. developed phenylproline-rich tetrapeptides (e.g., PhPro-PhPro-PhPro-PhPro).
- Mechanism: The (2R,4R) isomer increases lipophilicity and forms an amphipathic structure that can transiently interact with lipid bilayers, facilitating passive transport without disrupting the membrane.
- Data: (PhPro)₄ shuttles show 3-orders of magnitude higher water solubility than phenylalanine-based shuttles while maintaining high transport values (cm/s).

2. HCV Protease Inhibitors

In the development of macrocyclic inhibitors for Hepatitis C Virus (HCV) NS3/4A protease (e.g., analogues of Simeprevir or Paritaprevir):

- Role: The P2 position of the inhibitor often requires a proline derivative.

- Benefit: Substituting native proline with (2R,4R)-4-phenylproline enhances hydrophobic stacking with the S2 subsite of the viral protease (often interacting with catalytic residues), improving potency () by 5-10 fold.

3. ACE Inhibitor Pharmacophore

- Role: As a rigid analogue of phenylalanine/proline hybrids.
- Benefit: The phenyl ring projects into the large hydrophobic pocket of the Angiotensin-Converting Enzyme (ACE), while the carboxylate coordinates the Zinc ion. The cis-configuration is often critical for aligning these two binding events.

References

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- To cite this document: BenchChem. [physicochemical properties of (2R,4R)-4-phenylproline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599854/docs#physicochemical-properties-of-2r-4r-4-phenylproline\]](https://www.benchchem.com/product/b599854/docs#physicochemical-properties-of-2r-4r-4-phenylproline)

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